(3-Morpholinophenyl)methanol: A Technical Guide for Advanced Chemical Synthesis

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Compound of Interest

Compound Name:	*(3-Morpholinophenyl)methanol*
CAS No.:	*145127-38-4*
Cat. No.:	*B119976*

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Introduction: The Strategic Value of the Morpholine Moiety

In the landscape of modern drug discovery and development, the strategic incorporation of specific structural motifs is paramount to optimizing the pharmacokinetic and pharmacodynamic profiles of new chemical entities. Among these, the morpholine ring has emerged as a "privileged structure."[1][2] Its presence in a molecule can confer a range of desirable properties, including improved aqueous solubility, metabolic stability, and a favorable safety profile, largely due to its nature as a non-ionizable, polar, and chemically stable secondary amine.[1][3]

(3-Morpholinophenyl)methanol, the subject of this guide, is a quintessential example of a versatile building block that leverages the benefits of the morpholine scaffold. It provides medicinal chemists and process development scientists with a bifunctional intermediate: the morpholine group for tuning physicochemical properties and the benzyl alcohol for subsequent synthetic elaboration.[4] This guide offers an in-depth examination of its structure, properties, synthesis, and applications, providing a technical resource for professionals engaged in advanced organic synthesis and pharmaceutical research.

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Chemical Identity and Structure

Nomenclature and Structural Representation

The unambiguous identification of a chemical entity is the foundation of reproducible science. **(3-Morpholinophenyl)methanol** is systematically named and identified as follows:

- IUPAC Name: (3-(Morpholin-4-yl)phenyl)methanol
- Common Synonyms: 3-Morpholinobenzyl Alcohol, 3-(4-Morpholinyl)benzenemethanol, 4-[3-(Hydroxymethyl)phenyl]morpholine
- CAS Number: 145127-38-4
- Molecular Formula: $C_{11}H_{15}NO_2$
- Molecular Weight: 193.24 g/mol

The structure consists of a central benzene ring substituted at the 1- and 3-positions. A hydroxymethyl group ($-CH_2OH$) is attached at position 1, while a morpholine ring is linked via its nitrogen atom to position 3.



Figure 1. 2D Chemical Structure of **(3-Morpholinophenyl)methanol**.

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, reaction conditions, and formulation potential. The key properties of **(3-Morpholinophenyl)methanol** are summarized below.

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Property	Value	Source(s)
Physical State	Off-white solid / crystalline powder	[5]
Melting Point	51 - 56 °C (123.8 - 132.8 °F)	[5]
Boiling Point	379.6 ± 42.0 °C (Predicted)	[3]
Density	1.160 ± 0.06 g/cm³ (Predicted)	[3]
Solubility	No specific data available; expected to have moderate solubility in polar organic solvents.	
pKa	No specific data available	
LogP	1.0155 (Calculated)	[1]

Synthesis and Purification: A Modern Approach

The synthesis of aryl amines is a cornerstone of pharmaceutical chemistry. While several classical methods exist, the Buchwald-Hartwig amination has become a preferred method due to its broad substrate scope, functional group tolerance, and generally high yields.[5][6] This palladium-catalyzed cross-coupling reaction provides a direct and efficient route to form the critical C-N bond between the phenyl ring and the morpholine moiety.

Below is a representative, field-proven protocol for the synthesis of **(3-Morpholinophenyl)methanol** starting from 3-bromobenzyl alcohol and morpholine.

Synthesis Workflow Diagram

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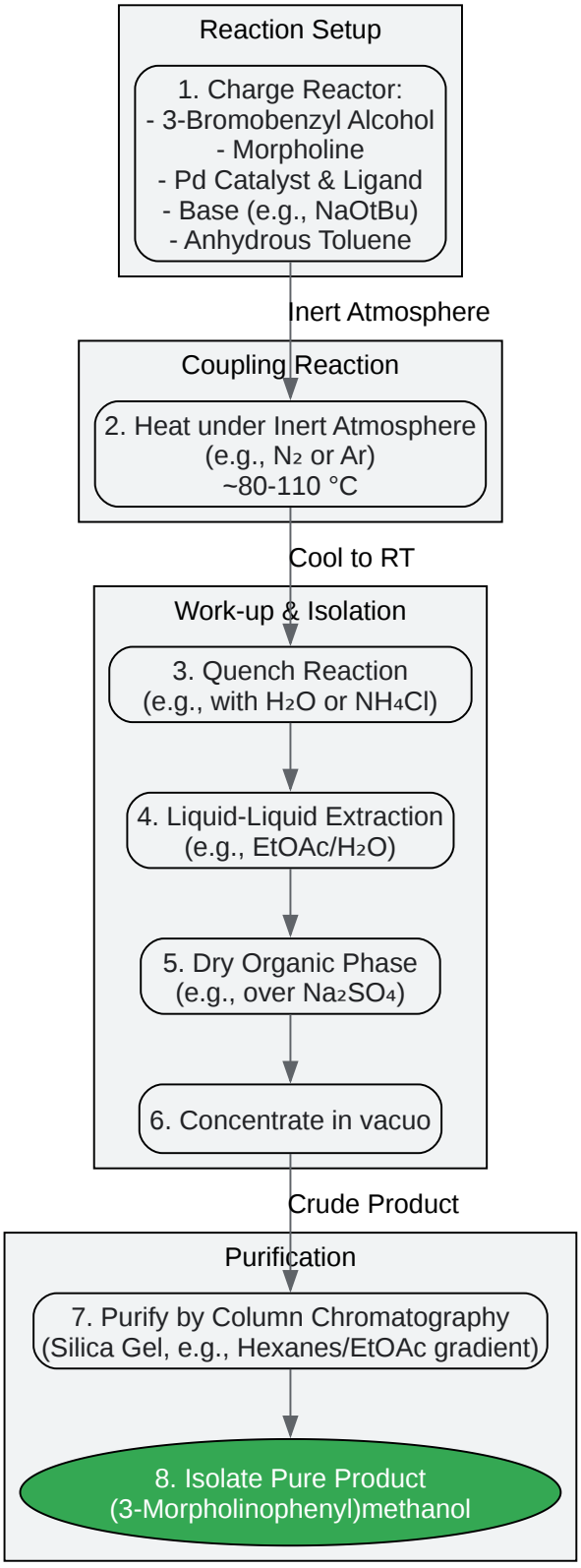

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Diagram 1. General workflow for Buchwald-Hartwig synthesis.

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Detailed Experimental Protocol

This protocol is designed as a self-validating system. Successful execution relies on the rigorous exclusion of air and moisture, which can deactivate the palladium catalyst.

Materials:

- 3-Bromobenzyl alcohol (1.0 eq)
- Morpholine (1.2 eq)
- Palladium(II) acetate [$Pd(OAc)_2$] (0.02 eq)
- 2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl (XPhos) or similar phosphine ligand (0.04 eq)
- Sodium tert-butoxide (NaOtBu) (1.4 eq)
- Anhydrous Toluene
- Deionized Water
- Ethyl Acetate (EtOAc)
- Brine (Saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography

Procedure:

- Reactor Setup: To an oven-dried Schlenk flask or jacketed reactor equipped with a magnetic stirrer, reflux condenser, and nitrogen/argon inlet, add 3-bromobenzyl alcohol (1.0 eq), $Pd(OAc)_2$ (0.02 eq), and the phosphine ligand (0.04 eq).
- Inerting: Seal the vessel and evacuate and backfill with inert gas (e.g., nitrogen or argon) three times to ensure an oxygen-free atmosphere.

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- Causality Insight: The Pd(0) active catalyst is readily oxidized by atmospheric oxygen, leading to catalyst deactivation and poor reaction yield. This inerting step is critical for catalytic turnover.[6]

- Reagent Addition: Under a positive pressure of inert gas, add anhydrous toluene via syringe or cannula, followed by morpholine (1.2 eq) and finally sodium tert-butoxide (1.4 eq). The base should be added carefully as the reaction can be exothermic.
  - Causality Insight: Sodium tert-butoxide is a strong, non-nucleophilic base required to deprotonate the morpholine and facilitate the catalytic cycle.[3] Anhydrous solvent prevents quenching of the base and hydrolysis of the catalyst precursors.
- Reaction: Heat the reaction mixture to 80-110 °C with vigorous stirring. Monitor the reaction progress by TLC or LC-MS until the starting aryl bromide is consumed (typically 4-24 hours).
- Work-up: Cool the mixture to room temperature. Carefully quench the reaction by the slow addition of water. Transfer the mixture to a separatory funnel and dilute with ethyl acetate.
- Extraction: Wash the organic layer sequentially with water and then brine. Separate the aqueous layer and extract it once more with ethyl acetate. Combine the organic layers.
- Drying and Concentration: Dry the combined organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to afford **(3-Morpholinophenyl)methanol** as a pure solid.

Applications in Drug Development

(3-Morpholinophenyl)methanol is not typically an active pharmaceutical ingredient (API) itself but serves as a crucial intermediate in the synthesis of more complex drug candidates.[4] The strategic value lies in its bifunctional nature.

Logical Relationship Diagram:

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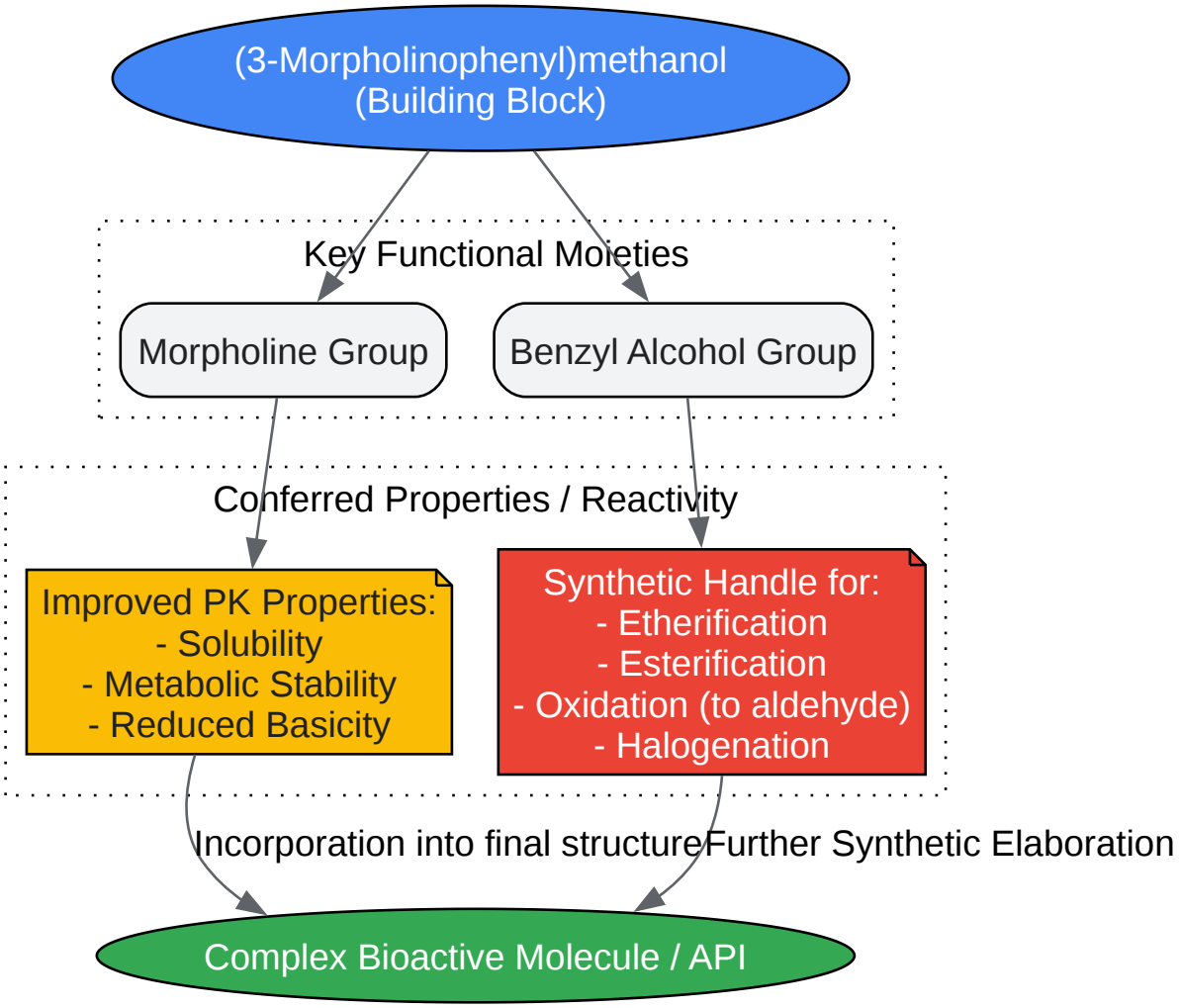

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Diagram 2. Role of **(3-Morpholinophenyl)methanol** in synthesis.

- The Morpholine Moiety: As previously noted, this group is used to enhance the "drug-likeness" of a lead compound. Its inclusion can disrupt crystallinity, improve solubility, and provide a metabolically robust polar group without introducing a strongly basic center that could lead to off-target effects.[1][2]

- The Benzyl Alcohol Moiety: This functional group is a versatile synthetic handle.[4] It can be readily:

  - Oxidized to the corresponding aldehyde, which can then participate in reductive aminations, Wittig reactions, or other carbonyl chemistry.

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- Converted to a leaving group (e.g., a tosylate or halide) for nucleophilic substitution reactions.
- Used in etherification or esterification reactions to link to other parts of a target molecule.

This dual functionality makes it a valuable precursor for creating libraries of compounds for screening, where the core morpholinophenyl structure is maintained while the periphery is modified via the alcohol group.

Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **(3-Morpholinophenyl)methanol** is essential for personnel safety. The following information is synthesized from available Safety Data Sheets (SDS).[5]

- Hazards: The compound is classified as causing skin and serious eye irritation. It may also cause respiratory irritation and is harmful if swallowed.
- Handling: Use in a well-ventilated area or under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid breathing dust and prevent contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. The material is noted to be air-sensitive, and storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to maintain product quality.
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.

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